

Proper Disposal of 4-Biphenylmethanol: A Guide for Laboratory Professionals

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Compound of Interest		
Compound Name:	4-Biphenylmethanol	
Cat. No.:	B1213676	Get Quote

Ensuring the safe and environmentally responsible disposal of laboratory chemicals is paramount for the protection of personnel and the ecosystem. This guide provides detailed procedures for the proper disposal of **4-Biphenylmethanol**, tailored for researchers, scientists, and drug development professionals.

While **4-Biphenylmethanol** is not classified as hazardous by the 2012 OSHA Hazard Communication Standard, it is crucial to handle its disposal with care to mitigate any potential risks.[1] Thermal decomposition of this compound can lead to the release of irritating gases and vapors.[1][2]

Disposal Procedures

The recommended method for the disposal of **4-Biphenylmethanol** is through a licensed hazardous waste disposal company.

Step 1: Waste Identification and Segregation

- Solid Waste: Collect pure or substantially pure 4-Biphenylmethanol in a designated, well-sealed, and clearly labeled container.
- Solutions: If **4-Biphenylmethanol** is in a solvent, it should be collected in a compatible, sealed, and labeled solvent waste container. Segregate halogenated and non-halogenated solvent waste streams as per your institution's guidelines.



Contaminated Labware: Items such as gloves, weighing paper, and pipette tips that are
contaminated with 4-Biphenylmethanol should be double-bagged in durable, labeled plastic
bags and disposed of as solid hazardous waste.

Step 2: Packaging and Labeling

- Ensure all waste containers are in good condition and have secure, tight-fitting caps.
- Clearly label each container with "Hazardous Waste," the full chemical name "4-Biphenylmethanol," its concentration, and the approximate quantity.
- Include the accumulation start date on the label.

Step 3: Storage

- Store waste containers in a designated, well-ventilated, and cool, dry area away from incompatible materials and sources of ignition.[2]
- Ensure the storage area is secure and accessible only to authorized personnel.

Step 4: Arranging for Disposal

- Contact your institution's Environmental Health and Safety (EH&S) department or a certified hazardous waste disposal contractor to schedule a pickup.
- Follow their specific instructions for packaging and transportation preparation. An alternative
 disposal method involves dissolving or mixing the material with a combustible solvent and
 burning it in a chemical incinerator equipped with an afterburner and scrubber.[3] However,
 this should only be performed by qualified professionals in a licensed facility.

Quantitative Data

The following table summarizes key quantitative data for **4-Biphenylmethanol**:





Property	Value
Molecular Formula	C13H12O
Molecular Weight	184.23 g/mol
Melting Point/Range	101 - 105 °C / 213.8 - 221 °F
Boiling Point/Range	No information available
Flash Point	No information available

Experimental Protocols

Accidental Release Measures:

In the event of a spill, ensure adequate ventilation and use personal protective equipment.[2] Sweep up the solid material and shovel it into a suitable, labeled container for disposal.[1][2] Avoid generating dust.

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **4-Biphenylmethanol**.





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Caption: Workflow for the proper disposal of 4-Biphenylmethanol waste.



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